

Assessing the agronomic effectiveness of NBPT-treated urea versus conventional urea

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N*-Butylthiophosphoric triamide

Cat. No.: B043497

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The Agronomic Battle: NBPT-Treated Urea vs. Conventional Urea

In the quest for enhanced agricultural productivity and environmental sustainability, the efficient use of nitrogen (N) fertilizers is paramount. Urea, the most widely used nitrogen fertilizer globally, is susceptible to significant nitrogen loss through ammonia volatilization when applied to the soil.^{[1][2]} This loss not only diminishes the economic return for farmers but also contributes to environmental pollution. To address this challenge, urease inhibitors, most notably N-(n-butyl) thiophosphoric triamide (NBPT), have been developed to improve the efficiency of urea-based fertilizers. This guide provides a comprehensive comparison of the agronomic effectiveness of NBPT-treated urea and conventional urea, supported by experimental data and detailed protocols for researchers and agricultural scientists.

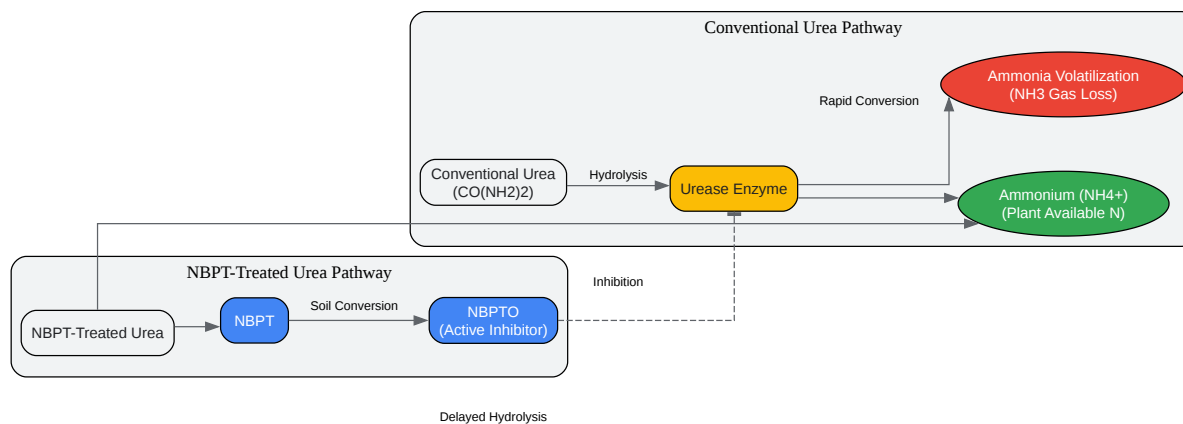
Executive Summary

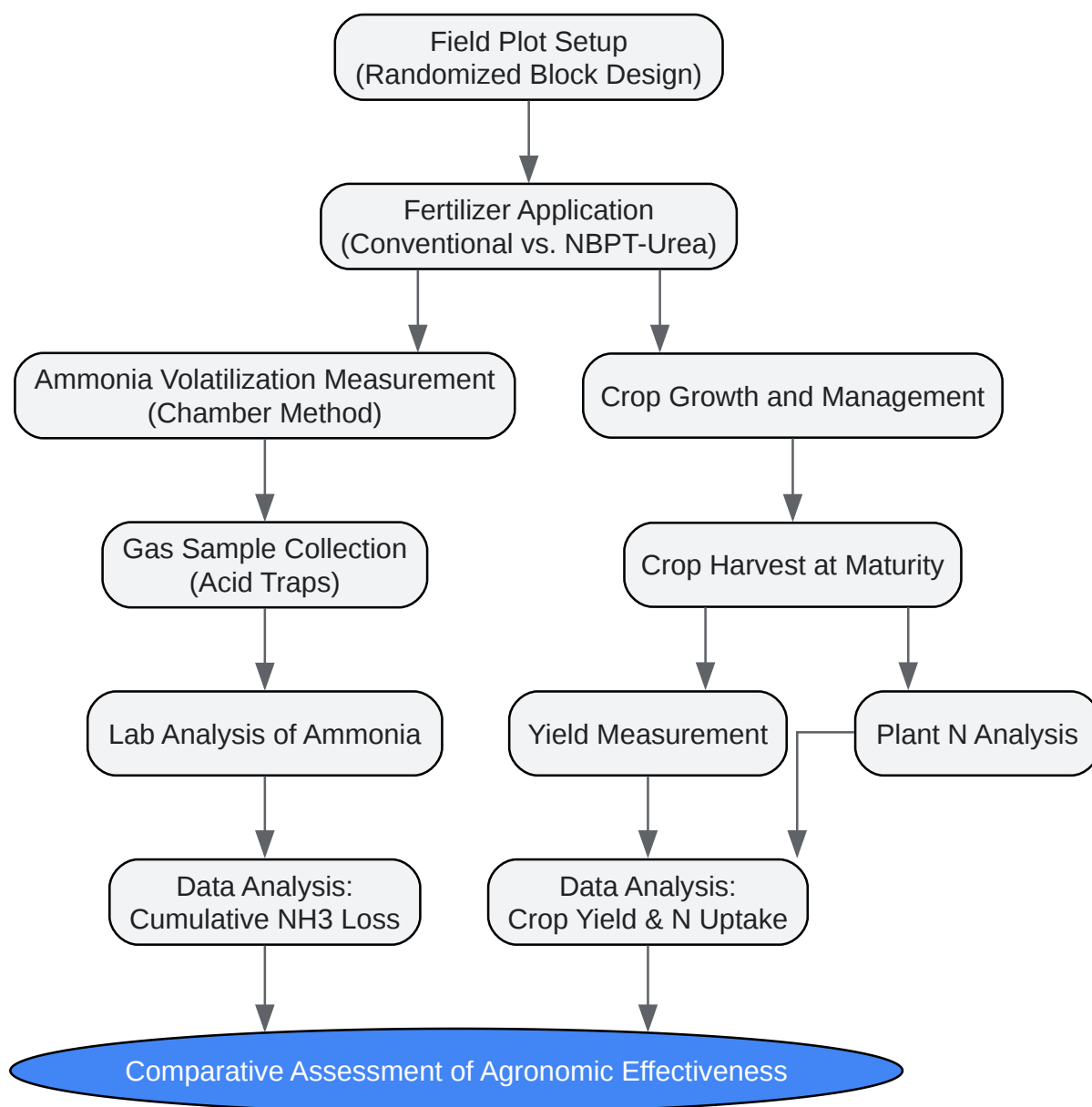
NBPT-treated urea consistently demonstrates superior agronomic performance over conventional urea by significantly reducing ammonia volatilization, which in turn can lead to increased crop yields and improved nitrogen use efficiency. On average, NBPT-treated urea reduces ammonia loss by approximately 53% compared to conventional urea.^{[1][2][3]} This reduction in nitrogen loss translates to an average crop yield increase of about 6.0%, with variations depending on the crop species and environmental conditions.^{[1][2][3]}

Mechanism of Action: How NBPT Protects Urea

Urea applied to the soil is rapidly hydrolyzed into ammonia and carbon dioxide by the ubiquitous urease enzyme. This process can lead to a localized increase in pH, favoring the conversion of ammonium to ammonia gas, which is then lost to the atmosphere.

NBPT acts as a urease inhibitor. In the soil, NBPT is converted to its oxygen analog, N-(n-butyl) phosphoric triamide (NBPTO), which is a potent inhibitor of the urease enzyme.^[3]^[4] NBPTO blocks the active site of the urease enzyme, preventing it from breaking down urea. This delay in urea hydrolysis allows more time for the urea to be incorporated into the soil by rainfall or irrigation, where the resulting ammonium is less susceptible to volatilization and more available for plant uptake.





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- To cite this document: BenchChem. [Assessing the agronomic effectiveness of NBPT-treated urea versus conventional urea]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b043497#assessing-the-agronomic-effectiveness-of-nbpt-treated-urea-versus-conventional-urea]

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